

PFI-90: A Technical Guide to its Selectivity Profile Against Histone Demethylases

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Compound of Interest

Compound Name: PFI-90

Cat. No.: B15583005

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Introduction

PFI-90 is a small molecule inhibitor primarily targeting histone demethylases, enzymes that play a crucial role in epigenetic regulation. Its ability to selectively inhibit these enzymes has made it a valuable tool for studying the biological functions of specific histone demethylases and a potential starting point for the development of novel therapeutics, particularly in oncology. This technical guide provides a detailed overview of the selectivity profile of **PFI-90** against a panel of histone demethylases, supported by quantitative data and detailed experimental protocols.

Core Data Presentation: PFI-90 Selectivity Profile

The inhibitory activity of **PFI-90** has been assessed against a range of histone demethylases (KDMs). The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, providing a quantitative measure of **PFI-90**'s potency and selectivity. The data is primarily derived from in vitro enzymatic assays detailed in the subsequent sections.

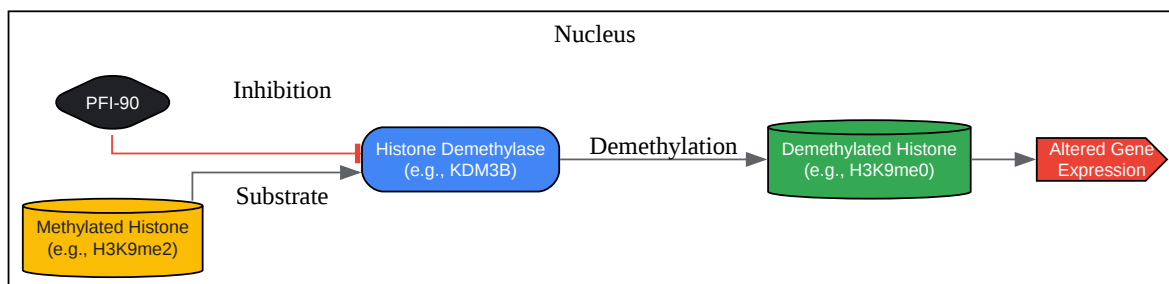
Target Histone Demethylase	IC50 (μM)	Target Histone Mark(s)	Notes
KDM3B (JMJD1B)	~2.5	H3K9me1/2	Primary Target
KDM1A (LSD1)	~5.0	H3K4me1/2, H3K9me1/2	Strong off-target activity
KDM4B (JMJD2B)	~7.5	H3K9me2/3, H3K36me2/3	Moderate off-target activity
KDM5A (JARID1A)	~10.0	H3K4me2/3	Moderate off-target activity
KDM4C (JMJD2C)	>25	H3K9me2/3, H3K36me2/3	Weak to no significant activity
KDM6B (JMJD3)	>50	H3K27me2/3	No significant activity

Note: The IC50 values are approximate and compiled from multiple sources for comparative purposes. Exact values may vary depending on the specific assay conditions.

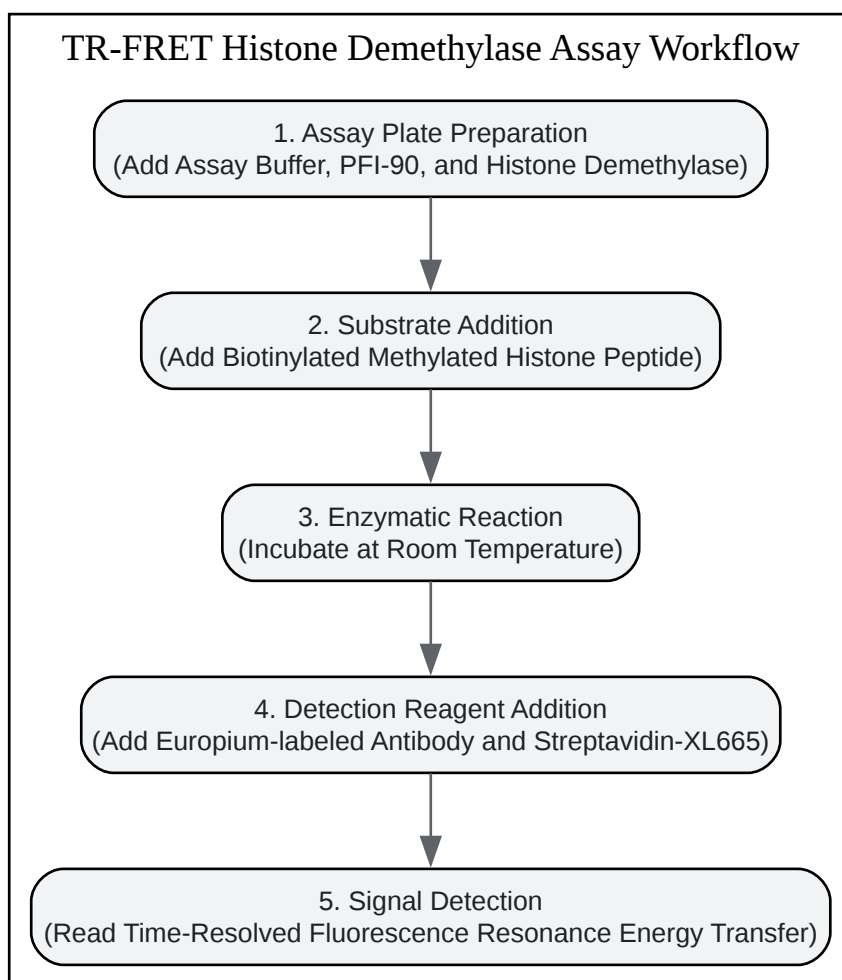
The data clearly indicates that **PFI-90** exhibits the highest potency against KDM3B. However, it also demonstrates significant inhibitory activity against KDM1A, KDM4B, and KDM5A, highlighting its multi-KDM inhibitory nature. This polypharmacology is a critical consideration for its use as a chemical probe and for any therapeutic development.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general signaling pathway involving histone demethylases and the workflow for a typical in vitro enzymatic assay used to determine the selectivity profile of inhibitors like **PFI-90**.



TR-FRET Histone Demethylase Assay Workflow



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